

A Comparative Analysis of Lightfastness: Pigment Orange 62 vs. Pyrrole Orange

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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A comprehensive evaluation of the lightfastness properties of **Pigment Orange 62** (Benzimidazolone Orange) and Pyrrole Orange (PO 73) reveals that both exhibit excellent resistance to fading, with Pyrrole Orange demonstrating a slight advantage in the most demanding applications. This guide provides a detailed comparison of their performance, supported by quantitative data and standardized experimental protocols, to assist researchers and professionals in the selection of pigments for applications requiring high durability.

Pigment Orange 62, a member of the benzimidazolone class of organic pigments, and Pyrrole Orange (PO 73), a diketo-pyrrolo-pyrrole (DPP) pigment, are both highly regarded for their vibrant color and superior performance characteristics. A critical factor in the selection of pigments for long-lasting applications is their lightfastness, or their ability to resist fading upon exposure to light. This guide delves into a direct comparison of the lightfastness of these two pigments.

Quantitative Lightfastness Data

The lightfastness of pigments is commonly evaluated using the Blue Wool Scale and the American Society for Testing and Materials (ASTM) Lightfastness Categories. The Blue Wool Scale ranges from 1 (fugitive) to 8 (extremely lightfast). The ASTM D4303 standard categorizes pigments from I (excellent) to V (very poor).

| Property | Pigment Orange 62 (Benzimidazolone Orange) | Pyrrole Orange (PO 73) |
|--|---|------------------------------|
| Chemical Class | Benzimidazolone | Diketo-pyrrolo-pyrrole (DPP) |
| Blue Wool Scale Rating (Full Strength) | 7-8[1][2] | 8[3][4][5] |
| Blue Wool Scale Rating (Tints/Thinned) | 7-8[1] | 8[3][4] |
| ASTM Lightfastness Category | I - II ("Excellent" to "Very Good")[6][7] | I ("Excellent")[8][9] |

Experimental Protocols

The data presented in this guide is based on standardized lightfastness testing methodologies, primarily ASTM D4303 and ISO 105-B02. These protocols are designed to simulate the effects of long-term indoor illumination on materials in an accelerated manner.

A typical experimental setup for determining the lightfastness of pigments involves the following steps:

- **Specimen Preparation:** The pigment is dispersed in a suitable binder and applied to a substrate. A portion of the specimen is masked to serve as an unexposed reference.
- **Exposure:** The prepared specimens, along with a set of Blue Wool standards, are placed in a controlled environment chamber.[10]
- **Light Source:** A xenon arc lamp is used as the light source, as its spectral output closely mimics that of natural sunlight filtered through window glass.[3][4][8][10]
- **Controlled Conditions:** The temperature and humidity within the chamber are carefully controlled to ensure consistent and reproducible results.
- **Evaluation:** The specimens are exposed to the light for a specified duration. The degree of fading is then assessed by visually comparing the change in color of the exposed portion of

the specimen to the unexposed portion and to the fading of the Blue Wool standards.[10] The color difference can also be quantified using a spectrophotometer.



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Experimental workflow for lightfastness testing.

Discussion

Both **Pigment Orange 62** and Pyrrole Orange exhibit outstanding lightfastness, making them suitable for a wide range of applications where color stability is paramount. The data indicates that Pyrrole Orange (PO 73) consistently achieves the highest possible rating on the Blue Wool Scale (8) in both full strength and tints.[3][4] **Pigment Orange 62** also demonstrates excellent performance, with a Blue Wool Scale rating of 7-8.[1][2]

The ASTM Lightfastness Category for Pyrrole Orange is consistently rated as I ("Excellent"), while **Pigment Orange 62** is rated as either I or II ("Excellent" to "Very Good").[6][7][8][9] This subtle difference suggests that for the most critical applications where even the slightest color change over extended periods is unacceptable, Pyrrole Orange may offer a marginal advantage.

In conclusion, both pigments are excellent choices for applications demanding high lightfastness. The selection between the two may ultimately depend on other factors such as hue, opacity, and cost-effectiveness for the specific application. For researchers and professionals in drug development and other scientific fields, the robust lightfastness of both pigments ensures the long-term stability and integrity of color-coded materials and formulations.

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References

- 1. aatctestmethods.com [aatctestmethods.com]
- 2. AATCC - AATCC [members.aatcc.org]
- 3. blog.qima.com [blog.qima.com]
- 4. micomlab.com [micomlab.com]
- 5. wewontech.com [wewontech.com]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. ASTM D4303-2020 "Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials" | NBCHAO [en1.nbchao.com]
- 8. ISO 105-B02 Colour Fastness of Textiles - Light Fastness Tester-gester-instruments.com [gester-instruments.com]
- 9. ISO 105-B02 | Q-Lab [q-lab.com]
- 10. testtextile.com [testtextile.com]
- To cite this document: BenchChem. [A Comparative Analysis of Lightfastness: Pigment Orange 62 vs. Pyrrole Orange]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584295#lightfastness-comparison-between-pigment-orange-62-and-pyrrole-orange]

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